

1-Bromoicosane-d3 physical characteristics

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromoicosane-d3

Cat. No.: B15554735

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Technical Guide: 1-Bromoicosane-d3

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromoicosane-d3 is a deuterated form of 1-bromoicosane, a long-chain saturated alkyl halide. The incorporation of deuterium, a stable heavy isotope of hydrogen, at a specific position provides a valuable tool for a variety of scientific applications. This technical guide provides an in-depth overview of the physical characteristics, analytical methodologies, and potential applications of **1-Bromoicosane-d3**, designed to support researchers in the fields of drug development, metabolism studies, and materials science.

Deuterated compounds are of significant interest due to the kinetic isotope effect, which can alter the rate of chemical reactions, including metabolic pathways. This property makes them useful as tracers to study reaction mechanisms and pharmacokinetics. Furthermore, the distinct nuclear magnetic resonance and mass spectrometric signatures of deuterium facilitate detailed structural elucidation and quantification.

Physical and Chemical Characteristics

Precise experimental data for the physical characteristics of **1-Bromoicosane-d3** are not readily available in the public domain. However, the properties can be reasonably estimated based on the non-deuterated analogue, 1-bromoicosane, and general principles of isotopic substitution. The primary difference will be a slight increase in molecular weight due to the three deuterium atoms.

Property	Value (1-Bromoicosane)	Estimated Value (1-Bromoicosane-d3)	Source/Method
Molecular Formula	C ₂₀ H ₄₁ Br	C ₂₀ H ₃₈ D ₃ Br	-
Molecular Weight	361.44 g/mol	~364.46 g/mol	Calculated
CAS Number	4276-49-7	202480-72-6[1]	-
Appearance	White to off-white solid	White to off-white solid	Inferred
Melting Point	36-38 °C	Expected to be very similar to the non-deuterated form	Inferred
Boiling Point	>200 °C at 10 mmHg	Expected to be very similar to the non-deuterated form	Inferred
Density	No data available	No data available	-
Solubility	Insoluble in water; Soluble in ethers, hydrocarbons	Insoluble in water; Soluble in ethers, hydrocarbons	Inferred

Synthesis and Isotopic Purity

The synthesis of **1-Bromoicosane-d3** can be achieved through various methods, one of which involves the deuteration of a suitable precursor. A general approach for the deuteration of alkyl halides is through a mechanochemical method utilizing D₂O as the deuterium source.

The isotopic purity of the final product is a critical parameter and is typically determined by mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy. A high isotopic

enrichment (typically >98%) is desirable for most applications.

Experimental Protocols

Detailed experimental protocols for the analysis of **1-Bromoicosane-d3** are not specifically published. However, standard analytical techniques for long-chain alkyl halides and deuterated compounds can be readily adapted.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the identity and determining the location and extent of deuteration.

Methodology:

- Sample Preparation: Dissolve a precise amount of **1-Bromoicosane-d3** in a suitable deuterated solvent (e.g., CDCl₃).
- ¹H NMR Spectroscopy:
 - Acquire a ¹H NMR spectrum. The absence or significant reduction of the signal corresponding to the terminal methyl group protons will confirm deuteration at the C20 position.
 - Integration of the remaining proton signals relative to an internal standard can provide a quantitative measure of deuteration.
- ²H NMR Spectroscopy:
 - Acquire a ²H NMR spectrum. A distinct signal in the region expected for a terminal methyl group will directly confirm the presence and chemical environment of the deuterium atoms.
- ¹³C NMR Spectroscopy:
 - Acquire a ¹³C NMR spectrum. The carbon atom bonded to deuterium will exhibit a characteristic multiplet due to C-D coupling and a noticeable isotopic shift compared to the non-deuterated analogue.

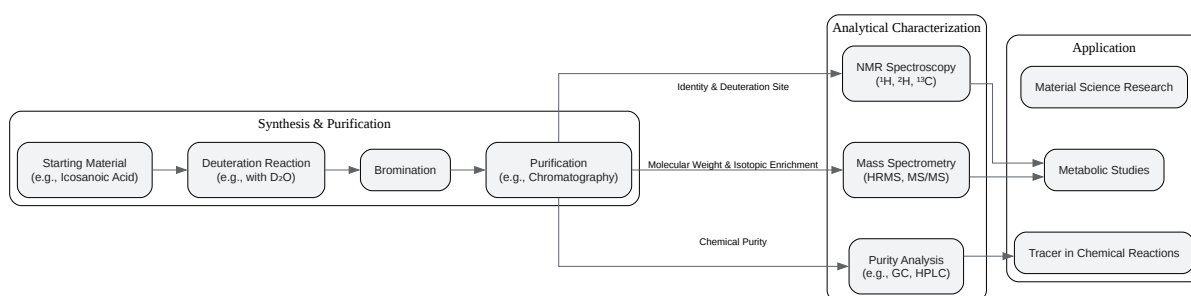
Mass Spectrometry (MS)

Mass spectrometry is essential for determining the molecular weight and confirming the isotopic enrichment of **1-Bromoicosane-d3**.

Methodology:

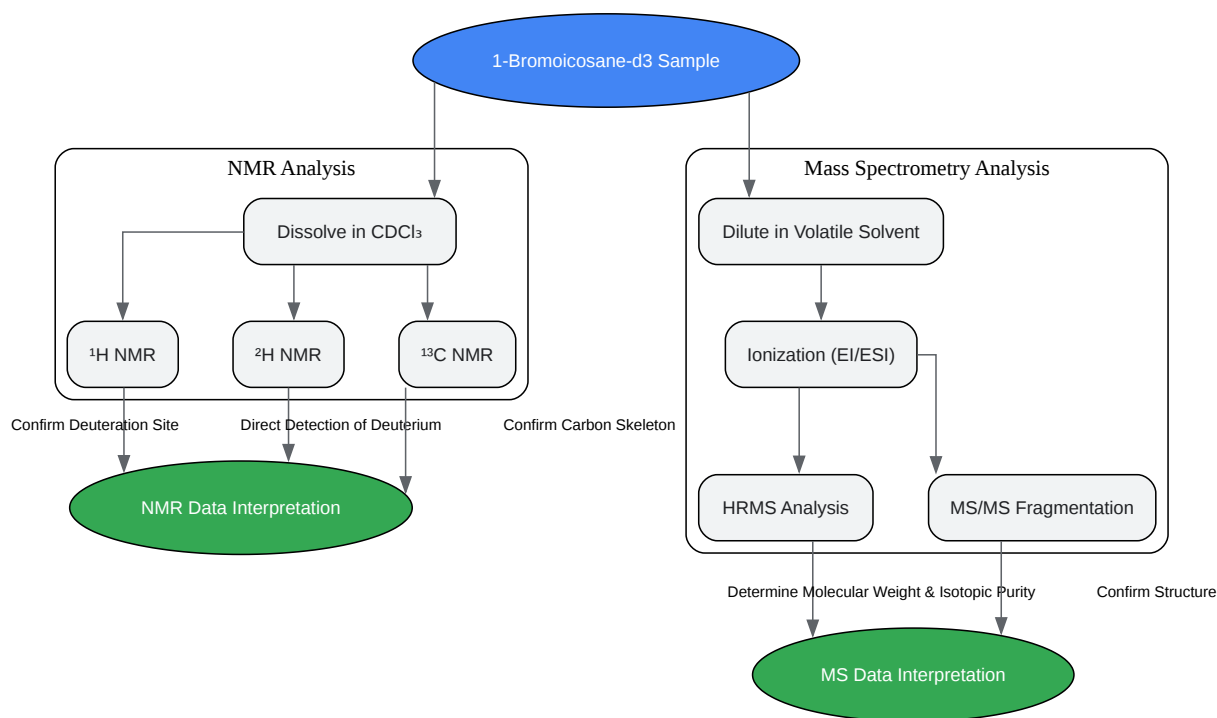
- Sample Preparation: Prepare a dilute solution of the compound in a suitable volatile solvent.
- Ionization: Utilize an appropriate ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis:
 - Acquire a full scan mass spectrum. The molecular ion peak (M^+) should correspond to the calculated molecular weight of **1-Bromoicosane-d3**.
 - The isotopic distribution of the molecular ion cluster will indicate the level of deuteration. High-resolution mass spectrometry (HRMS) is recommended for accurate mass determination and to resolve isotopic peaks.
- Fragmentation Analysis (MS/MS):
 - Perform tandem mass spectrometry to study the fragmentation pattern. The fragmentation can provide further structural confirmation and help to pinpoint the location of the deuterium label.

Mandatory Visualizations



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Caption: A logical workflow for the synthesis, characterization, and application of **1-Bromoicosane-d3**.



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Caption: A detailed workflow for the analytical characterization of **1-Bromoicosane-d3** using NMR and MS.

Potential Applications in Research and Development

While specific applications for **1-Bromoicosane-d3** are not widely documented, its structure suggests utility in several research areas:

- **Metabolic Studies:** As a deuterated analogue of a long-chain alkyl halide, it can be used as an internal standard or tracer in studies of fatty acid metabolism and the biotransformation of related compounds. The deuterium label allows for its differentiation from endogenous molecules by mass spectrometry.
- **Chemical Reaction Mechanism Studies:** The kinetic isotope effect associated with the C-D bond can be exploited to investigate the mechanisms of reactions involving long-chain alkyl halides.
- **Surfactant and Polymer Science:** Deuterated molecules are valuable in neutron scattering studies to determine the structure and dynamics of micelles, membranes, and polymer systems. **1-Bromoicosane-d3** could serve as a precursor for the synthesis of deuterated surfactants or functionalized polymers.

Safety and Handling

1-Bromoicosane-d3 should be handled with the same precautions as other long-chain alkyl halides. It is expected to be an irritant to the skin and eyes. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling the compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- [1. diverdi.colostate.edu \[diverdi.colostate.edu\]](https://diverdi.colostate.edu)
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